

TNO155: Application Notes and Protocols for In Vitro Cell Proliferation Assays

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Compound of Interest

Compound Name: TNO211
Cat. No.: B12388713

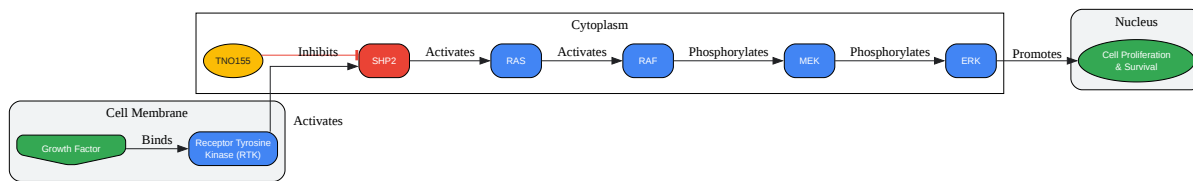
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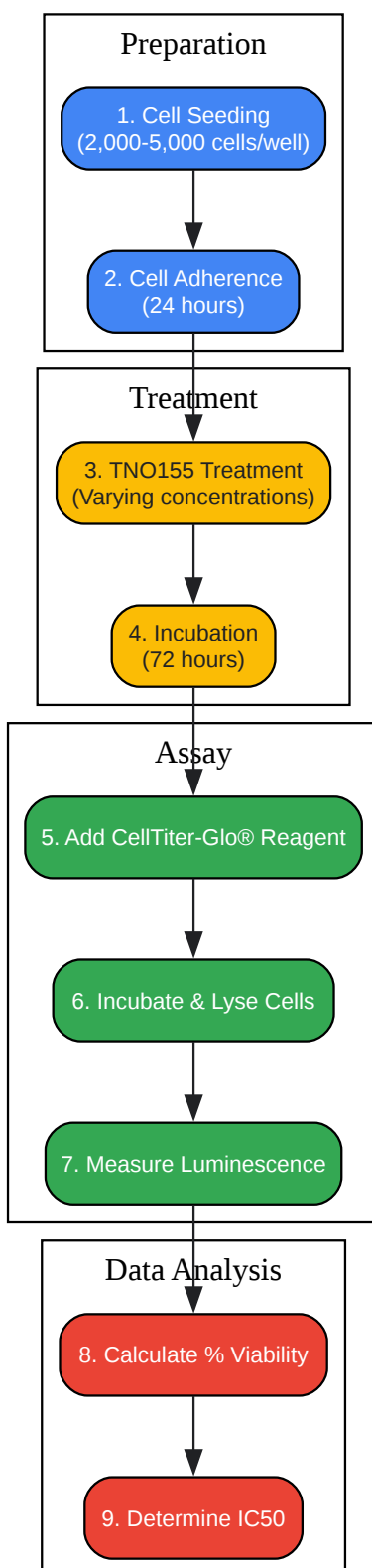
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for assessing the in vitro anti-proliferative effects of TNO155, a potent and selective allosteric inhibitor of SHP2 (Src homology 2 domain-containing phosphatase 2).[1][2][3][4] TNO155 targets the PTPN11 gene product, a non-receptor protein tyrosine phosphatase that plays a crucial role in cell growth and differentiation through the MAPK signaling pathway.[1][4]

Mechanism of Action

TNO155 functions by binding to and inhibiting SHP2, which prevents SHP2-mediated signaling.[1] This inhibition disrupts the RAS-RAF-ERK signaling cascade, ultimately leading to a decrease in the growth of tumor cells where this pathway is active.[1] SHP2 is a key downstream effector of multiple receptor tyrosine kinases (RTKs) and is essential for the full activation of RAS. By inhibiting SHP2, TNO155 can effectively block signaling from various RTKs, making it a promising agent for cancers driven by RTK and MAPK pathway dysregulation.[5]





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